

Essential Safety and Logistical Guide for Handling WHI-P258

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Compound of Interest

Compound Name: WHI-P258
CAS No.: 21561-09-1
Cat. No.: B1683307

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols, operational guidelines, and disposal plans for the handling of **WHI-P258**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity. **WHI-P258** is identified as a dimethoxyquinazoline inhibitor of JAK3, which binds weakly to its target and is often utilized as a negative control in research settings.

Chemical and Physical Properties

A summary of the key quantitative data for **WHI-P258** is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₄ H ₁₅ N ₃ O ₂
Molecular Weight	257.29 g/mol
CAS Number	211556-09-1
Appearance	Crystalline solid, powder
Solubility	DMSO: ≥ 25 mg/mL
Storage Temperature	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **WHI-P258** to minimize exposure and ensure personal safety.

Equipment	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile).
Skin and Body Protection	Impervious clothing, such as a lab coat.
Respiratory Protection	A suitable respirator should be used if dust is generated or ventilation is inadequate.

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is recommended, especially when handling the powdered form or preparing stock solutions.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

Handling Procedures:

- Avoid inhalation of dust and contact with eyes, skin, and clothing.
- Prevent the formation of dust and aerosols during handling.
- Use non-sparking tools for handling the powdered compound.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from direct sunlight and sources of ignition.
- Recommended storage for the powder is at -20°C.

Disposal Plan

All waste containing **WHI-P258**, including the pure compound, contaminated labware, and personal protective equipment, must be treated as hazardous chemical waste.

Waste Segregation and Collection:

- Identify and Segregate: Designate a specific, labeled container for **WHI-P258** waste. Do not mix with other waste streams.
- Container: Use a leak-proof, chemically compatible container for waste collection.
- Labeling: Clearly label the waste container as "Hazardous Waste" and include the full chemical name "**WHI-P258**".

Disposal Procedure:

- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) office for specific guidelines and to schedule a waste pickup.

- Documentation: Complete any required hazardous waste disposal forms as per your institution's protocol.
- Interim Storage: Store the sealed hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials while awaiting pickup.

Decontamination of Labware:

- Triple-rinse contaminated glassware with a suitable solvent (e.g., ethanol or acetone).
- Collect the rinsate as hazardous waste.
- After decontamination, the glassware can be washed and reused.

Experimental Protocol: In Vitro JAK3 Kinase Assay

This protocol outlines the use of **WHI-P258** as a negative control in an in vitro kinase assay to determine the inhibitory activity of test compounds against JAK3.

1. Reagent Preparation:

- Kinase Buffer: 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20.
- ATP Solution: Prepare a stock solution of ATP in nuclease-free water. The final concentration in the assay will typically be at or near the K_m for JAK3.
- Substrate Solution: Prepare a stock solution of a suitable JAK3 peptide substrate (e.g., a biotinylated peptide) in kinase buffer.
- **WHI-P258** (Negative Control) Stock Solution: Prepare a 10 mM stock solution of **WHI-P258** in DMSO.
- Test Compound Stock Solutions: Prepare stock solutions of test compounds in DMSO.

2. Assay Procedure:

- Serial Dilutions: Prepare a serial dilution of the test compounds and **WHI-P258** in DMSO.

- Assay Plate Preparation: Add 1 μ L of the diluted compounds, **WHI-P258**, or DMSO (vehicle control) to the wells of a 384-well assay plate.
- Enzyme Addition: Add recombinant human JAK3 enzyme to each well.
- Incubation: Gently mix and incubate the plate at room temperature for 10-15 minutes to allow for compound binding to the enzyme.
- Reaction Initiation: Initiate the kinase reaction by adding a mixture of the peptide substrate and ATP.
- Reaction Incubation: Incubate the plate at 30°C for 60 minutes.
- Reaction Termination: Stop the reaction by adding a stop solution containing EDTA.

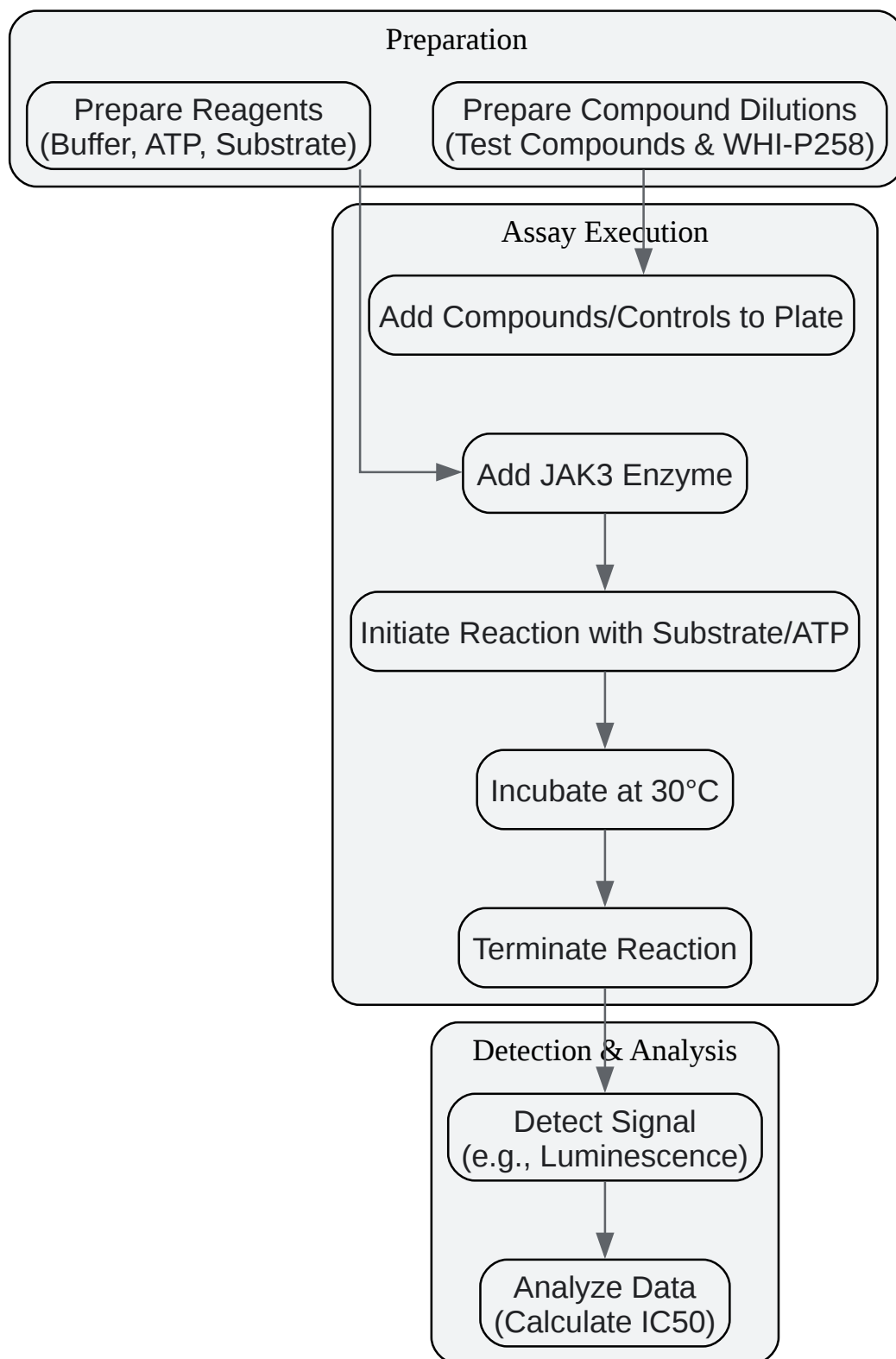
3. Signal Detection:

- The detection method will depend on the assay format (e.g., luminescence, fluorescence). For an ADP-Glo™ assay, for instance:
 - Add ADP-Glo™ Reagent to deplete unused ATP.
 - Incubate for 40 minutes at room temperature.
 - Add Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal.
 - Incubate for 30 minutes at room temperature.
 - Read the luminescence on a plate reader.

4. Data Analysis:

- Subtract the background signal (wells with no enzyme).
- Normalize the data to the vehicle control (DMSO) and the negative control (**WHI-P258**).
- Plot the percent inhibition versus the log of the test compound concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Visualizations



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